

Advanced Formulation of pH-Sensitive Liposomes using Cholesterol Hydrogen Phthalate (CHP)[1]

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Compound of Interest

Compound Name: Cholesterol Hydrogen Phthalate

CAS No.: 6732-01-0

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Abstract & Strategic Rationale

This Application Note details the protocol for synthesizing and characterizing pH-sensitive liposomes utilizing Cholesteryl Hydrogen Phthalate (CHP). While Cholesteryl Hemisuccinate (CHEMS) is the industry standard for pH-sensitive formulations, CHP offers distinct biophysical advantages due to its aromatic phthalate moiety.[1] The planar aromatic ring can enhance membrane packing density through

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stacking interactions, potentially reducing premature leakage at physiological pH while maintaining rapid destabilization in acidic endosomal environments (pH < 5.5).[1]

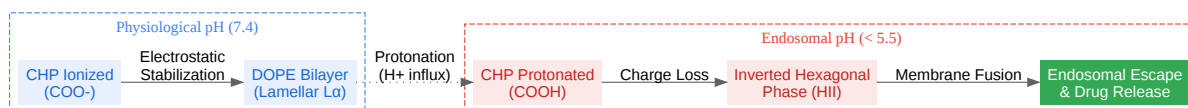
This guide is designed for researchers seeking to optimize cytosolic delivery of hydrophilic cargoes (e.g., Doxorubicin, nucleic acids) by leveraging the endosomal escape capabilities of the DOPE:CHP system.

Mechanism of Action

The core of this formulation relies on the polymorphic phase behavior of 1,2-dioleoyl-sn-glycero-3-phosphoethanolamine (DOPE).[1]

- Physiological pH (7.4): CHP possesses a free carboxylic acid group (approximate pKa ~ 4.5–5.5).[1] At pH 7.4, this group is deprotonated ().[1] The negative charge provides electrostatic repulsion between lipid headgroups, forcing the cone-shaped DOPE molecules into a stable lamellar bilayer phase ().
- Acidic pH (5.0–5.5): Upon endocytosis, the liposome enters the early endosome. As the pH drops, the carboxyl group on CHP becomes protonated (). The loss of the stabilizing negative charge eliminates the electrostatic repulsion.
- Phase Transition: Without the charge stabilization, the intrinsic negative curvature of DOPE dominates, triggering a transition from the lamellar phase to the inverted hexagonal phase (). This fusion-competent phase destabilizes the endosomal membrane, releasing the payload into the cytoplasm.

Diagram: Mechanism of pH-Triggered Release[1]



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Figure 1: The protonation switch of CHP triggers the lamellar-to-hexagonal phase transition in DOPE liposomes.[1]

Materials & Reagents

Component	Role	Recommended Source
DOPE (1,2-dioleoyl-sn-glycero-3-PE)	Fusogenic Lipid	Avanti Polar Lipids / Merck
CHP (Cholesteryl Hydrogen Phthalate)	pH-Sensitive Stabilizer	Custom Synthesis / Sigma
DSPE-PEG2000	Steric Shield (Circulation)	Avanti Polar Lipids
Doxorubicin HCl	Model Drug (Hydrophilic)	Sigma Aldrich
Chloroform / Methanol	Solvents	HPLC Grade
HEPES Buffer	Hydration Media	20mM HEPES, 140mM NaCl, pH 7.4

Note on CHP Sourcing: If commercial CHP is unavailable, it can be synthesized by reacting cholesterol with phthalic anhydride in pyridine, followed by recrystallization [1].[\[1\]](#)

Formulation Protocol (Thin Film Hydration)

This protocol targets a molar ratio of DOPE:CHP:DSPE-PEG2000 (65:30:5).[\[1\]](#) The high DOPE content is critical for fusogenicity, while 30% CHP ensures stability at neutral pH.

Step 1: Lipid Film Preparation[\[2\]](#)[\[3\]](#)

- Prepare 10 mg/mL stock solutions of DOPE, CHP, and DSPE-PEG2000 in Chloroform:Methanol (2:1 v/v).
- In a round-bottom flask, mix the lipids to achieve the 65:30:5 molar ratio.
 - Calculation Example (for 20 μ mol total lipid):
 - DOPE (MW 744): 13 μ mol = 9.67 mg[\[1\]](#)
 - CHP (MW ~534): 6 μ mol = 3.20 mg[\[1\]](#)
 - DSPE-PEG (MW ~2800): 1 μ mol = 2.80 mg[\[1\]](#)

- Evaporate solvents using a rotary evaporator (40°C, 150 mbar) for 30 mins to form a thin, uniform film.
- Critical: Desiccate the film under high vacuum overnight to remove trace solvents which can destabilize the bilayer.

Step 2: Hydration & Drug Loading[4]

- Pre-warm the HEPES buffer (pH 7.4) to 45°C.[1]
 - For Active Loading (Remote Loading): Hydrate with 250 mM Ammonium Sulfate (pH 5.5). [1]
 - For Passive Loading: Hydrate with HEPES buffer containing the drug (e.g., 2 mg/mL Doxorubicin).
- Add 1.0 mL of hydration media to the lipid film.
- Rotate the flask at 45°C (above the phase transition temperature of the lipids) for 45 minutes. The film should peel off and form a multilamellar vesicle (MLV) suspension.

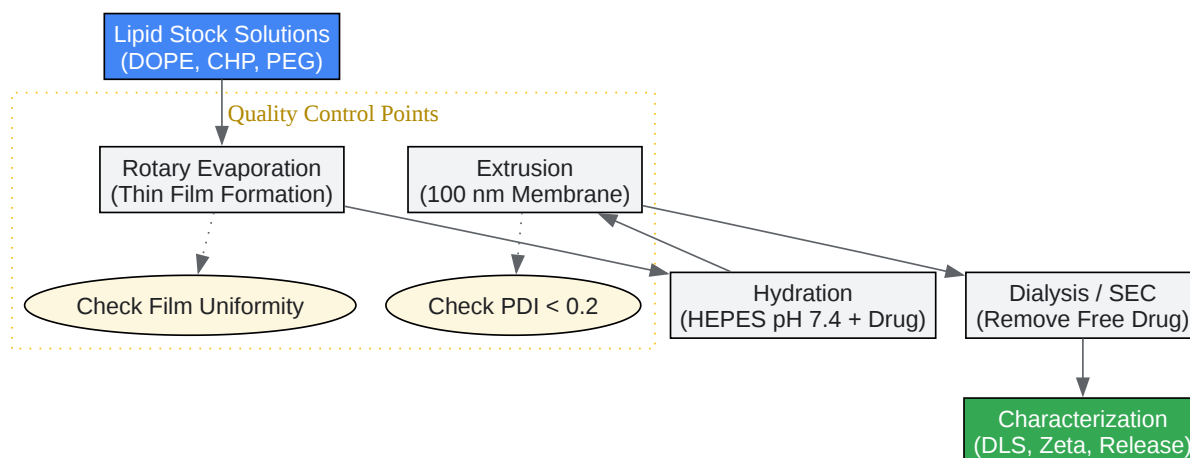
Step 3: Downsizing (Extrusion)[1]

- Assemble a mini-extruder with a 100 nm polycarbonate membrane.
- Pass the suspension through the membrane 11–21 times at 45°C.
 - Why odd number? To ensure the final pass lands in the "clean" syringe, minimizing contamination from large vesicles.
- Result: Large Unilamellar Vesicles (LUVs) ~100–120 nm.[1]

Step 4: Purification[3]

- Dialysis: Use a Float-A-Lyzer (MWCO 12-14 kDa) against HEPES buffer (pH 7.4) for 24 hours at 4°C to remove unencapsulated drug.
- Column Chromatography: Alternatively, use a PD-10 Sephadex G-25 column for rapid purification.[1]

Diagram: Experimental Workflow



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Figure 2: Step-by-step workflow for the preparation of CHP-based liposomes.

Characterization & Expected Results

Summarize your quantitative data in the following format.

Parameter	Method	Expected Value (Neutral pH)	Expected Value (Acidic pH)
Hydrodynamic Diameter	Dynamic Light Scattering (DLS)	100 – 130 nm	> 500 nm (Aggregation/Fusion)
Polydispersity Index (PDI)	DLS	< 0.20	> 0.40
Zeta Potential	Electrophoretic Mobility	-20 to -40 mV (Stabilized)	~ -5 to +5 mV (Neutralized)
Encapsulation Efficiency	Fluorescence / HPLC	> 85% (Remote Loading)	N/A (Release Triggered)

Functional Assay: pH-Dependent Release

To validate the CHP mechanism, perform a leakage assay using Calcein.[\[1\]](#)

- Encapsulate Calcein at self-quenching concentrations (50 mM).[\[1\]](#)
- Incubate liposomes in buffers ranging from pH 7.4 to pH 4.0.
- Measure fluorescence de-quenching (Excitation 490 nm / Emission 520 nm).
- Success Criteria: <10% leakage at pH 7.4; >80% leakage within 30 mins at pH 5.0.

Troubleshooting Guide

Issue 1: Liposomes aggregate immediately upon hydration.

- Cause: The pH of the hydration buffer is too low, causing CHP protonation.
- Solution: Ensure hydration buffer is strictly pH 7.4 or higher (up to 8.0).[\[1\]](#) CHP requires a basic environment to maintain the ionized carboxylate form necessary for bilayer stabilization.

Issue 2: Low Encapsulation Efficiency.

- Cause: Interaction between the drug and the phthalate ring, or insufficient cholesterol content.
- Solution: Increase CHP molar ratio to 40%. If using Doxorubicin, ensure the ammonium sulfate gradient is established correctly (pH gradient is crucial).

Issue 3: No pH sensitivity observed.

- Cause: Too much PEG-lipid.[1] PEG creates a steric barrier that can inhibit the membrane fusion event even if the core destabilizes.
- Solution: Reduce DSPE-PEG2000 to < 3 mol%.[1]

References

- Synthesis of Cholesteryl Hydrogen Phthalate
 - Reference: N. A. Veerasai, et al. "Synthesis and spectroscopic characterization of cholesteryl hydrogen phthalate and its derivatives." [2] Indian Journal of Chemistry, 2003.
 - Context: Details the esterification of cholesterol with phthalic anhydride.
 - Link:[1]
- Mechanism of Cholesterol-Based pH Sensitivity
 - Reference: Hafez, I. M., et al. "Tunable pH-sensitive liposomes composed of mixtures of cationic and anionic lipids." Biophysical Journal, 2000.[1]
 - Context: Explains the fundamental biophysics of using carboxylated lipids (like CHEMS/CHP) to stabilize DOPE.
 - Link:[1]
- General Protocol for pH-Sensitive Liposomes
 - Reference: Simões, S., et al. "On the formulation of pH-sensitive liposomes with long circulation times." Advanced Drug Delivery Reviews, 2004.[1]

- Context: Discusses the balance between PEGylation and pH-sensitivity, crucial for the CHP formul
- Link:[1]
- Comparison of Cholesterol Derivatives
 - Reference: Briuglia, M. L., et al. "Influence of cholesterol on liposome stability and on in vitro drug release." [3] Drug Delivery and Translational Research, 2015. [1][3][4]
 - Context: Provides baseline data on how sterol structure impacts membrane packing, relevant for comparing CHP vs CHEMS.
 - Link:[1]

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Sources

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- 4. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
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